

Differentiating 4-[2-(4-Piperidinylmethoxy)ethyl]morpholine from structural isomers

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Compound of Interest

Compound Name:	4-[2-(4-Piperidinylmethoxy)ethyl]morpholine
CAS No.:	946680-57-5
Cat. No.:	B3171335

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An in-depth technical guide for researchers, analytical chemists, and drug development professionals.

Executive Summary

4-[2-(4-Piperidinylmethoxy)ethyl]morpholine (Chemical Formula: C₁₂H₂₄N₂O₂, Exact Mass: 228.18 g/mol) is a bifunctional aliphatic heterocycle frequently utilized as a pharmacophore or building block in the development of neuroactive compounds, such as histamine H₃ receptor antagonists and kinase inhibitors.

During synthesis and scale-up, the formation or contamination of structural isomers—specifically positional isomers and ring-swapped regioisomers—poses a significant risk. Because these isomers share identical molecular weights and highly similar polarities, standard chromatographic methods often fail to resolve them. This guide provides a self-validating, orthogonal analytical strategy utilizing High-Resolution Nuclear Magnetic Resonance (NMR)

and Ion Mobility Tandem Mass Spectrometry (IM-MS/MS) to unequivocally differentiate the target molecule from its structural alternatives.

Structural Profiles & The Causality of Confusion

Differentiating these isomers requires understanding why they behave similarly and where their structural divergences lie. The target and its primary isomers exhibit nearly identical partition coefficients (LogP) and basicity (pKa of the piperidine and morpholine nitrogens), leading to co-elution in standard reversed-phase LC.

Table 1: Structural Isomer Comparison Matrix

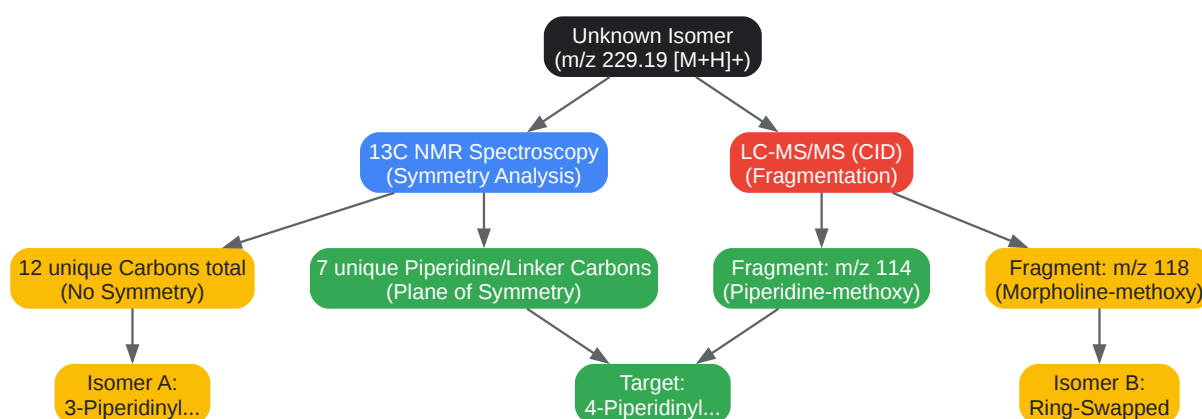
Compound Designation	Structural Description	Primary Analytical Challenge	Diagnostic Feature
Target	4-[2-(4-Piperidinylmethoxy)ethyl]morpholine	Baseline reference.	Plane of symmetry in the piperidine ring; specific ether cleavage fragments.
Isomer A (Positional)	4-[2-(3-Piperidinylmethoxy)ethyl]morpholine	Identical connectivity; differs only by the attachment point on the piperidine ring (C3 vs C4).	Loss of piperidine ring symmetry.
Isomer B (Ring-Swapped)	1-[2-(4-Morpholinylmethoxy)ethyl]piperidine	Morpholine and Piperidine positions are inverted across the ether-ethyl linker.	Distinct Collision-Induced Dissociation (CID) fragmentation pattern.

Analytical Strategy & Decision Workflow

To establish a self-validating system, we must rely on the physical causality of the molecules.

- Positional Isomers (Target vs. Isomer A): We exploit molecular symmetry. The 4-substituted piperidine ring possesses a plane of symmetry, whereas the 3-substituted ring does not. ¹³C NMR acts as an absolute counting mechanism for unique carbon environments.

- Ring-Swapped Isomers (Target vs. Isomer B): We exploit bond lability. In the gas phase, the ether C-O bonds and adjacent aliphatic C-N bonds are the weakest points. Tandem mass spectrometry (MS/MS) will cleave these bonds, revealing which heterocycle is attached to which side of the ether linkage .



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Figure 1: Orthogonal decision tree for differentiating the Target from its structural isomers.

Protocol 1: High-Resolution NMR Spectroscopy

This protocol is specifically designed to differentiate the Target from Isomer A (Positional) by leveraging the inherent symmetry of the 4-substituted piperidine ring.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 5–10 mg of the highly purified compound in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.

- **1D $^{13}\text{C}\{^1\text{H}\}$ Acquisition:** Acquire the proton-decoupled ^{13}C NMR spectrum at a minimum of 150 MHz (using a 600 MHz spectrometer) to ensure adequate resolution of aliphatic carbon signals. Set the relaxation delay (D1) to 2.0 seconds.
- **2D HMBC Acquisition:** Acquire a Heteronuclear Multiple Bond Correlation (HMBC) spectrum. This is critical for validating the connectivity of the ether oxygen. Look for ^3JCH correlations between the protons of the $-\text{CH}_2-$ group attached to the piperidine ring and the carbons of the ethyl linker.
- **Symmetry Analysis (The Causality Check):** Count the number of distinct carbon resonances in the ^{13}C spectrum.
 - **Target:** The C2/C6 and C3/C5 carbons of the piperidine ring are chemically equivalent due to the plane of symmetry passing through C1 and C4.
 - **Isomer A:** The attachment at C3 breaks all symmetry, rendering every carbon in the piperidine ring chemically distinct.

Table 2: Diagnostic ^{13}C NMR Carbon Counting

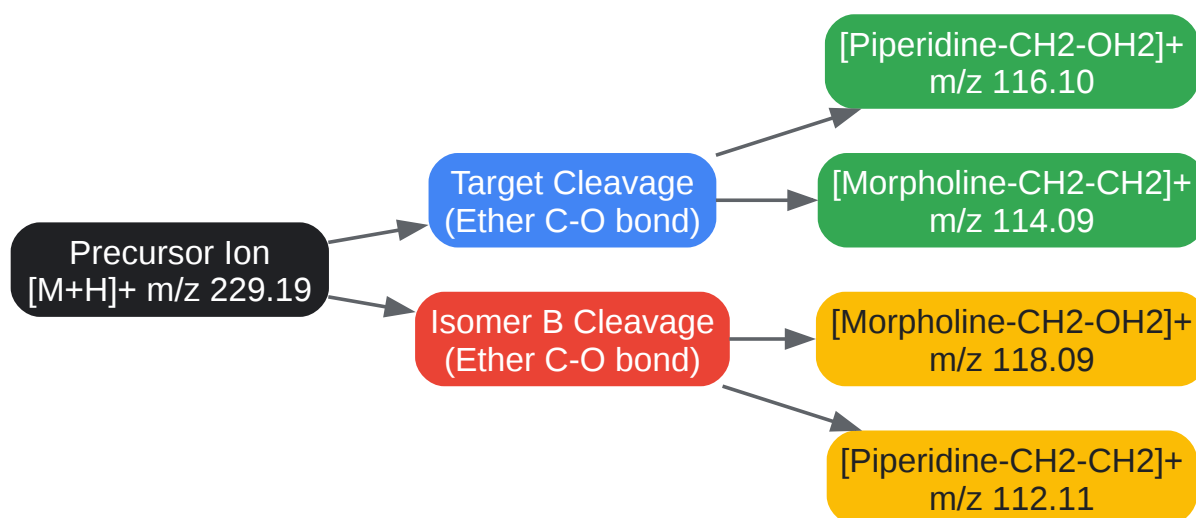
Structural Domain	Target (4-Piperidinyl)	Isomer A (3-Piperidinyl)	Logic / Causality
Morpholine Ring	2 signals (C2/C6, C3/C5)	2 signals (C2/C6, C3/C5)	Symmetry retained in both.
Ethyl-Ether Linker	3 signals	3 signals	Linear chain, no symmetry.
Piperidine Ring	3 signals (C2/C6, C3/C5, C4)	5 signals (C2, C3, C4, C5, C6)	C4 attachment creates a plane of symmetry; C3 does not.
Total Unique Carbons	8 signals	10 signals	Absolute differentiator.

Protocol 2: Tandem Mass Spectrometry (LC-MS/MS)

While NMR is excellent for positional isomers, it requires milligram quantities. For trace-level detection or biological sample analysis, LC-MS/MS is required. This protocol differentiates the Target from Isomer B (Ring-Swapped) by analyzing Collision-Induced Dissociation (CID) pathways .

Step-by-Step Methodology:

- Chromatography: Inject 1 μL of sample (1 $\mu\text{g/mL}$ in 50:50 ACN:H₂O + 0.1% Formic Acid) onto a C18 UPLC column. Use a gradient of 5% to 95% Acetonitrile over 10 minutes.
- Ionization: Utilize Electrospray Ionization in positive mode (ESI+). Both isomers will yield a robust precursor ion at m/z 229.19 $[\text{M}+\text{H}]^+$.
- Ion Mobility (Optional but Recommended): If co-elution occurs, apply Travelling-Wave Ion Mobility Mass Spectrometry (TWIM-MS). The ring-swapped isomer will exhibit a slightly different gas-phase folding dynamic, resulting in a distinct Collision Cross Section (CCS) value, allowing separation prior to fragmentation .
- CID Fragmentation: Isolate the m/z 229.19 precursor in the quadrupole. Apply a Normalized Collision Energy (NCE) of 25–35 eV. The primary cleavage will occur at the ether C-O bonds.



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Figure 2: Divergent CID fragmentation pathways for the Target vs. Ring-Swapped Isomer B.

Table 3: Diagnostic MS/MS Fragment Ions

Precursor Ion [M+H] ⁺	Diagnostic Fragment 1	Diagnostic Fragment 2	Structural Origin
Target (m/z 229.19)	m/z 114.09	m/z 116.10	m/z 114 corresponds to the morpholine-ethyl cation; m/z 116 is the protonated piperidinyl-methanol cation.
Isomer B (m/z 229.19)	m/z 112.11	m/z 118.09	m/z 112 corresponds to the piperidine-ethyl cation; m/z 118 is the protonated morpholinyl-methanol cation.

Conclusion & Best Practices

To ensure absolute scientific integrity when working with **4-[2-(4-Piperidinylmethoxy)ethyl]morpholine**, a single analytical technique is insufficient.

- For bulk API characterization: Rely on ¹³C NMR. The carbon-counting method based on molecular symmetry provides a self-validating, mathematically absolute confirmation of the positional isomer.
- For trace analysis and bioanalysis: Rely on LC-MS/MS. The divergent CID fragmentation pathways driven by the relative stabilities of the ether linkage provide definitive proof of heterocycle connectivity, easily distinguishing ring-swapped variants .

By combining these orthogonal techniques, researchers can build a comprehensive, error-proof profile of their target compound.

References

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